

Benzofuran-pyrazole hybrid scaffold therapeutic potential

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Compound of Interest

Compound Name: 3-(7-methoxy-1-benzofuran-2-yl)-1H-pyrazole

CAS No.: 1007055-34-6

Cat. No.: B2927834

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The Benzofuran-Pyrazole Hybrid Scaffold: A Technical Guide to Multi-Target Therapeutic Design

Executive Summary: The Pharmacophore Fusion Rationale

The benzofuran-pyrazole hybrid represents a privileged scaffold in modern medicinal chemistry, leveraging the concept of pharmacophore fusion. This approach combines the lipophilic, naturally occurring benzofuran moiety (mimicking biogenic amines and interacting with hydrophobic pockets) with the pyrazole ring, a proven hydrogen-bond donor/acceptor motif found in blockbuster drugs like Celecoxib and Ruxolitinib.

The therapeutic utility of this scaffold stems from its ability to span large binding clefts in kinases (e.g., EGFR, VEGFR) and intercalate into DNA-enzyme complexes (e.g., DNA Gyrase), offering a "dual-anchor" binding mode that enhances both potency and selectivity.

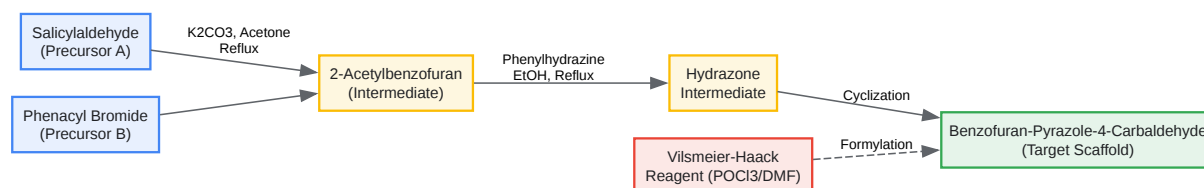
Synthetic Architecture & Medicinal Chemistry

The construction of benzofuran-pyrazole hybrids typically follows a modular convergent strategy. The most robust and versatile method involves the Vilsmeier-Haack formylation, which allows for the functionalization of the pyrazole ring after the benzofuran core is established.

Core Synthetic Pathway

The synthesis generally proceeds through three phases:

- **Benzofuran Formation:** Rap-Stoermer condensation or intramolecular cyclization of phenacyl bromides with salicylaldehydes.
- **Hydrazone Formation:** Reaction of acetylbenzofuran with phenylhydrazine.
- **Vilsmeier-Haack Cyclization:** Conversion of the hydrazone into the 4-formyl-pyrazole derivative using POCl₃/DMF.



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Figure 1: Modular synthetic pathway for the construction of the 3-(benzofuran-2-yl)-1-phenyl-1H-pyrazole-4-carbaldehyde core.

Therapeutic Verticals & Structure-Activity Relationships (SAR)

A. Oncology: Multi-Kinase Inhibition (EGFR/VEGFR)

The scaffold has demonstrated potent inhibition of receptor tyrosine kinases. The benzofuran moiety typically occupies the hydrophobic pocket near the gatekeeper residue, while the pyrazole nitrogen interacts with the hinge region via hydrogen bonding.

- Key Insight: Substitution at the C-5 position of the benzofuran ring (e.g., with halogens like F or Cl) significantly enhances lipophilic interaction within the ATP-binding pocket.
- Dual Action: Recent derivatives (e.g., compound 3d cited in literature) show dual inhibition of EGFR and VEGFR-2, effectively cutting off both tumor proliferation and angiogenesis.

Quantitative Data: Kinase Inhibition Profiles

Compound ID	Target	IC ₅₀ (μM)	Mechanism of Action	Reference
3d (Benzimidazole hybrid)	EGFR (WT)	0.177 ± 0.007	ATP-competitive inhibition	[1]
3d	VEGFR-2	0.275 ± 0.011	Anti-angiogenesis	[1]
3d	B-Raf (V600E)	0.078 ± 0.004	MAPK pathway suppression	[1]
14 (Thiazolidinone hybrid)	EGFR	0.070	Apoptosis induction (Bax/Bcl-2↑)	[2]
Erlotinib (Control)	EGFR	0.080	Standard Clinical Inhibitor	[2]

B. Antimicrobial: DNA Gyrase Targeting

In infectious disease, the scaffold acts as a DNA Gyrase B inhibitor. The planar benzofuran system facilitates intercalation, while the pyrazole arm extends to interact with the ATPase domain of the enzyme.

- Compound 9: Demonstrated an IC₅₀ of 9.80 μM against E. coli DNA gyrase B, comparable to Ciprofloxacin [3].[\[1\]](#)

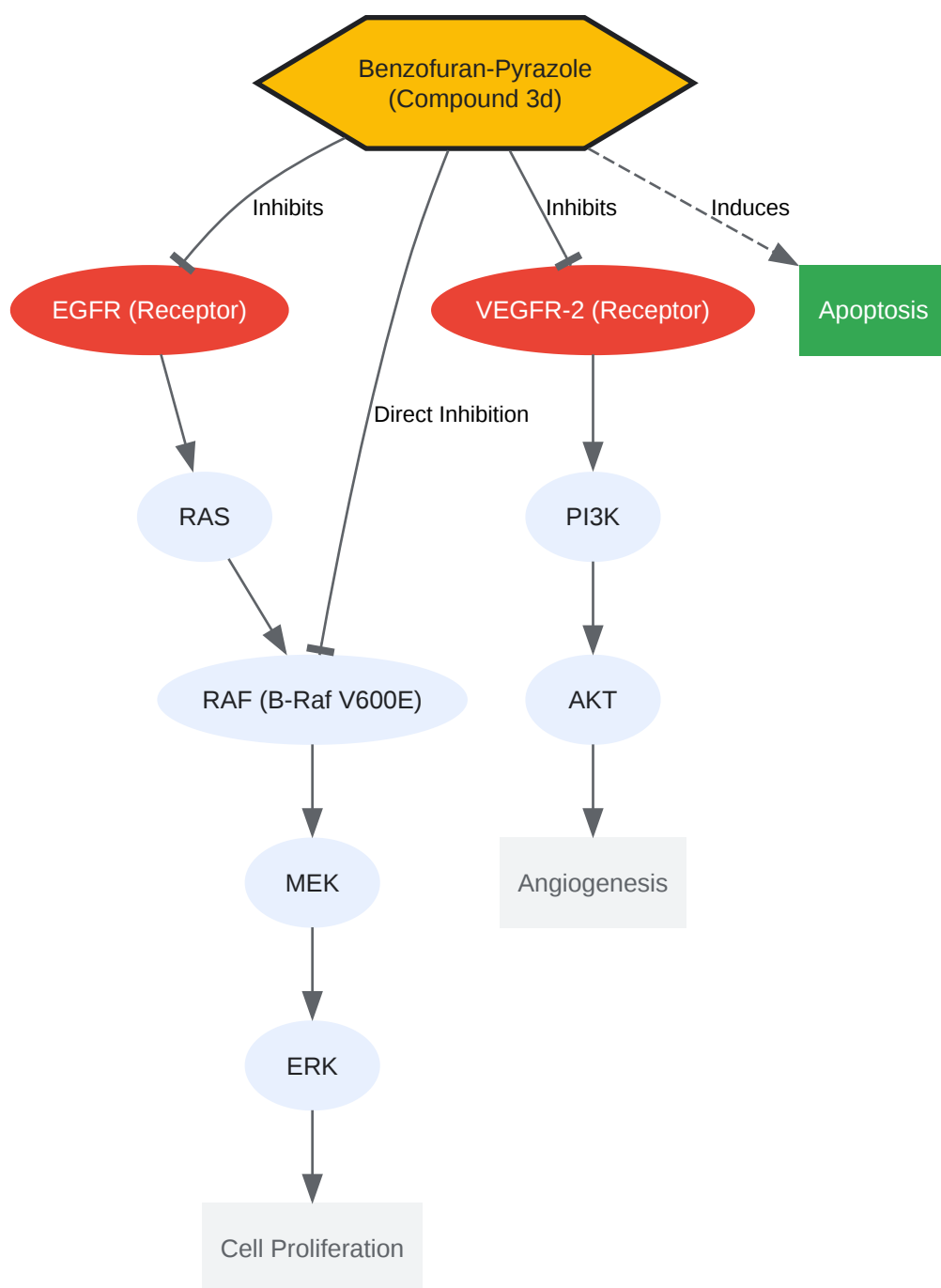
C. Inflammation: COX/LOX Pathway

The scaffold mimics the structure of COX-2 selective inhibitors.

- Compound 5d: Inhibited NO production in LPS-stimulated RAW 264.7 cells with an IC_{50} of 52.23 μ M, targeting the NF- κ B signaling pathway [4].

Mechanism of Action: Signaling Cascade Interference

The following diagram illustrates how the benzofuran-pyrazole scaffold (specifically Compound 3d) disrupts downstream oncogenic signaling by simultaneously blocking EGFR and VEGFR receptors.



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Figure 2: Multi-kinase inhibition mechanism showing blockade of RAS/RAF/MEK and PI3K/AKT pathways.

Detailed Experimental Protocols

Protocol A: Synthesis of 3-(Benzofuran-2-yl)-1-phenyl-1H-pyrazole-4-carbaldehyde

Objective: Synthesis of the core aldehyde intermediate via Vilsmeier-Haack reaction.^[2]

- Preparation of Hydrazone:
 - Dissolve 2-acetylbenzofuran (10 mmol) and phenylhydrazine (10 mmol) in absolute ethanol (30 mL).
 - Add catalytic glacial acetic acid (2-3 drops).
 - Reflux for 2–4 hours (monitor by TLC, Hexane:EtOAc 3:1).
 - Cool, filter the precipitate, wash with cold ethanol, and recrystallize.
- Vilsmeier-Haack Cyclization:
 - Cool anhydrous DMF (10 mL) to 0°C in an ice bath.
 - Add POCl₃ (30 mmol) dropwise with stirring (maintain T < 5°C). Stir for 30 min to form the Vilsmeier salt.
 - Add the hydrazone intermediate (5 mmol) portion-wise.
 - Heat the mixture to 60–80°C for 4–6 hours.
 - Workup: Pour the reaction mixture into crushed ice. Neutralize with saturated Na₂CO₃ solution to pH 7–8.
 - Filter the resulting solid, wash with water, and recrystallize from ethanol/DMF.

Protocol B: In Vitro EGFR Kinase Inhibition Assay

Objective: Determine IC₅₀ against EGFR (WT).^[3]

- Reagents: Recombinant EGFR protein, Poly(Glu,Tyr) 4:1 substrate, ATP (10 μM), ³³P-ATP.
- Preparation: Prepare test compounds in DMSO (final concentration < 1%).

- Reaction:
 - Mix kinase buffer, substrate, and test compound in a 96-well plate.
 - Initiate reaction by adding EGFR enzyme and ATP mixture.
 - Incubate at 30°C for 20 minutes.
- Termination: Stop reaction with 3% phosphoric acid.
- Detection: Transfer aliquots to P81 filter paper, wash 3x with 75 mM phosphoric acid, dry, and measure radioactivity via scintillation counting.
- Analysis: Plot % inhibition vs. Log[Concentration] to calculate IC₅₀ using non-linear regression.

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